

# storage and handling recommendations for 3,5-diiodopyridine

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## Compound of Interest

Compound Name: **3,5-Diiodopyridine**

Cat. No.: **B1353092**

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## Technical Support Center: 3,5-Diiodopyridine

This technical support center provides essential information for the safe storage and handling of **3,5-diiodopyridine**. The following frequently asked questions (FAQs) and troubleshooting guide address common issues encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

What are the recommended storage conditions for **3,5-diiodopyridine**?

For optimal stability, it is recommended to store **3,5-diiodopyridine** at 2-8°C in a tightly sealed container in a dry, well-ventilated area.[\[1\]](#) Some suppliers of similar halogenated pyridines suggest storage at room temperature, so it is always best to consult the product-specific information provided by the supplier.[\[2\]](#)

What personal protective equipment (PPE) should be worn when handling **3,5-diiodopyridine**?

When handling **3,5-diiodopyridine**, it is crucial to use appropriate personal protective equipment to prevent exposure. This includes:

- Eye/Face Protection: Safety glasses with side-shields or chemical safety goggles. A face shield may also be appropriate.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves.

- Respiratory Protection: An N95 dust mask or a NIOSH/MSHA-approved respirator should be used, especially if there is a risk of dust generation or if working in an area with inadequate ventilation.[3]
- Body Protection: A laboratory coat or other suitable protective clothing to prevent skin contact.[3]

What are the known incompatibilities of **3,5-diodopyridine**?

While specific data for **3,5-diodopyridine** is limited, based on information for similar compounds like 3,5-dibromopyridine, it should be kept away from:

- Strong oxidizing agents
- Strong acids (especially nitric acid)
- Strong bases
- Alkali metals
- Moisture[4][5]

What is the solubility of **3,5-diodopyridine**?

Detailed quantitative solubility data for **3,5-diodopyridine** in various organic solvents is not readily available. However, related compounds such as 3,5-dibromopyridine are soluble in chloroform and methanol, and insoluble in water.[5] It is recommended to perform solubility tests in your specific solvent system to determine the precise solubility for your application.

## Troubleshooting Guide

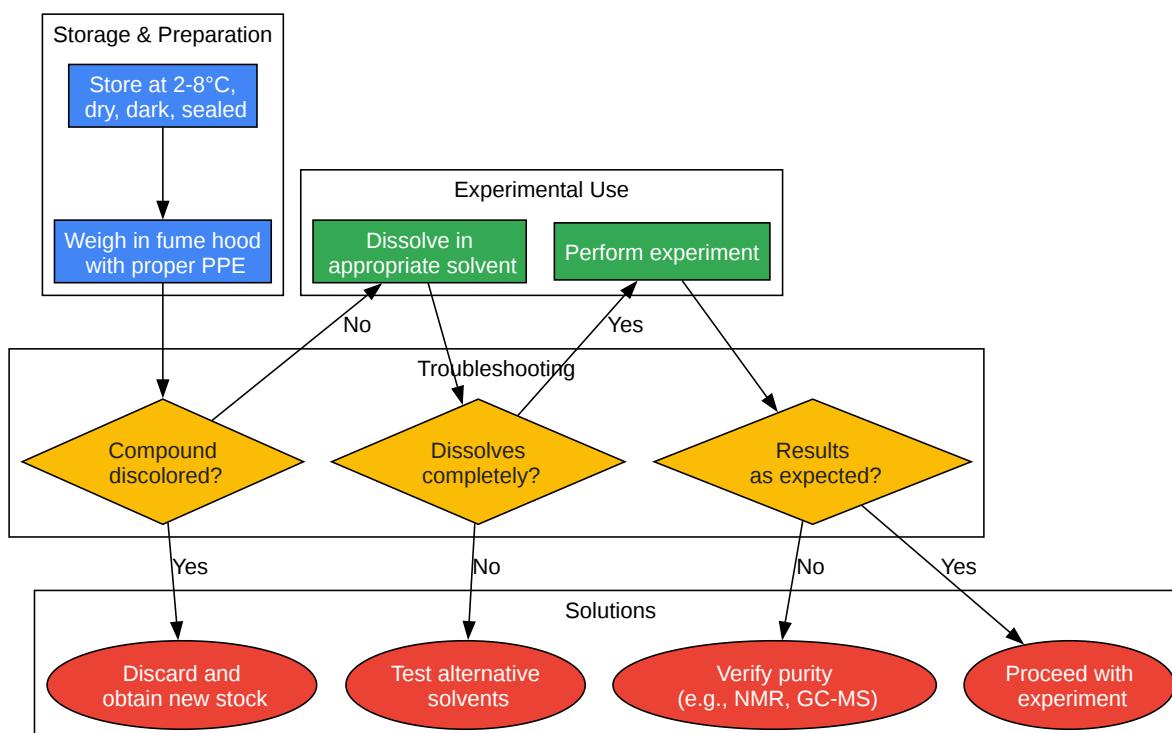
Problem	Possible Cause	Recommended Solution
Compound has discolored or degraded.	Improper storage conditions (e.g., exposure to light, air, or moisture).	Ensure the compound is stored in a tightly sealed container, protected from light, and in a dry environment at the recommended temperature (2-8°C).
Inconsistent experimental results.	Potential contamination or degradation of the starting material.	Verify the purity of the 3,5-diiodopyridine using an appropriate analytical method (e.g., NMR, GC-MS). Ensure proper handling procedures are followed to prevent contamination.
Difficulty dissolving the compound.	Use of an inappropriate solvent.	Test the solubility of 3,5-diiodopyridine in a small scale with various common organic solvents to find a suitable one for your reaction or analysis. Based on similar compounds, chloroform and methanol may be good starting points. <a href="#">[5]</a>

## Quantitative Data Summary

Parameter	Value	Compound	Source
Storage Temperature	2-8°C	3,5-Diiodopyridine	<a href="#">[1]</a>
Storage Temperature	Room Temperature	3,5-Dibromopyridine N-Oxide	<a href="#">[2]</a>
Melting Point	110-115 °C	3,5-Dibromopyridine	<a href="#">[6]</a>
Melting Point	187-191 °C	3,5-Dichloro-4-iodopyridine	<a href="#">[7]</a>

# Experimental Workflow and Troubleshooting

Troubleshooting Workflow for 3,5-Diiodopyridine Handling

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